

# Boc-(R)-alpha-benzyl-proline safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Boc-(R)-alpha-benzyl-proline

Cat. No.: B112923

[Get Quote](#)

## Hazard Identification and Classification

**Boc-(R)-alpha-benzyl-proline** and its derivatives are chemicals that require careful handling due to their potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for understanding these risks.

Table 1: GHS Hazard Identification

Category	Information	Citations
GHS Pictogram	Skull and crossbones	
Signal Word	Warning	
Hazard Statements	H301: Toxic if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a	

- To cite this document: BenchChem. [Boc-(R)-alpha-benzyl-proline safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b112923#boc-r-alpha-benzyl-proline-safety-and-handling-precautions\]](https://www.benchchem.com/product/b112923#boc-r-alpha-benzyl-proline-safety-and-handling-precautions)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)